

Synergistic Applications of Niclosamide for Enhanced Molluscicidal Efficacy

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Compound of Interest

Compound Name: Molluscicidal agent-1

Cat. No.: B12374095

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Application Notes

The control of snail populations, intermediate hosts for parasites such as *Schistosoma*, is a critical component of public health strategies to combat schistosomiasis. Niclosamide, the only molluscicide recommended by the World Health Organization (WHO) for this purpose, has been the cornerstone of control programs for decades.^{[1][2]} However, concerns regarding its environmental impact, particularly its toxicity to non-target aquatic organisms, and the potential for snail resistance necessitate innovative approaches to optimize its use.^{[1][2]} One promising strategy is the use of synergistic compounds that can enhance the molluscicidal activity of Niclosamide, thereby allowing for reduced application rates and mitigating adverse environmental effects.

This document outlines the synergistic effects of Niclosamide, herein referred to as "**Molluscicidal agent-1**," with other compounds, providing quantitative data, detailed experimental protocols, and visualizations of the underlying mechanisms and workflows. The focus is on two key synergistic combinations: Niclosamide with Pedunsaponin A and Niclosamide with an extract of *Glycyrrhiza uralensis*.

Synergism with Pedunsaponin A

Pedunsaponin A, a saponin extracted from *Pueraria peduncularis*, has demonstrated a significant synergistic effect with Niclosamide against the golden apple snail, *Pomacea*

canaliculata.[3][4][5][6] Studies have shown that at concentrations where Pedunsaponin A alone has negligible molluscicidal activity, its combination with Niclosamide leads to a marked increase in snail mortality.[6] This synergistic action is particularly evident after 48 hours of exposure.[3][4][5] The mechanism of this synergy is multifaceted, involving the inhibition of the snail's climbing behavior, which prolongs their contact with the active compounds.[3][5] Furthermore, the combination leads to significant histopathological damage, including the appearance of cavities in the siphon, severe dissolution of ventricular muscle fibers, and distortion of kidney tubule arrangement.[3][5] This is coupled with a decrease in hemocyte survival and hemocyanin content, suggesting that the synergistic action impairs oxygen transport and energy supply, as well as the snail's immune defense and metabolic detoxification processes.[3][5]

Synergism with Glycyrrhiza uralensis Extract

The extract of Glycyrrhiza uralensis (Chinese licorice) also exhibits a synergistic effect when combined with Niclosamide against Oncomelania hupensis, the intermediate host of Schistosoma japonicum. The primary mechanism of this synergy involves the inhibition of the snail's foot muscle contractions.[7] While Niclosamide alone can increase the frequency of muscle contractions, the addition of the Glycyrrhiza uralensis extract inhibits these contractions, leading to a prolonged exposure time to the molluscicides.[7] This extended contact period potentiates the toxic effects of Niclosamide. Additionally, the combined application accelerates liver damage in the snails, further contributing to their mortality.[7]

Data Presentation

The following tables summarize the quantitative data on the synergistic effects of Niclosamide with Pedunsaponin A and the lethal concentration values of Niclosamide from various studies.

Table 1: Synergistic Effect of Pedunsaponin A on Niclosamide against P. canaliculata[4][6]

Concentration of Pedunsaponin A (mg·L ⁻¹)	Time (h)	Synergism Ratio (SR)
0.2	24	0.89
48	1.20	
72	1.33	
0.4	24	0.86
48	1.41	
72	1.53	
0.8	24	0.40
48	1.48	
72	1.82	

Note: A synergism ratio > 1 indicates a synergistic effect, < 1 indicates an antagonistic effect, and = 1 indicates an additive effect.

Table 2: Immersion Toxicity of Niclosamide against *P. canaliculata*[4][6]

Time (h)	LC ₅₀ (mg·L ⁻¹)
24	1.0431
48	0.9034
72	0.8999

Table 3: Lethal Concentrations of Niclosamide against *Oncomelania hupensis quadrasi* using Conventional Plate Test (cpt) and Miniaturized Plate Test (mpt)[8]

Test Method	LC ₅₀ (g/m ²)	LC ₉₀ (g/m ²)
cpt	0.104	0.266
mpt 1	0.127	0.268
mpt 2	0.136	0.244
mpt 3	0.139	0.251
mpt 4	0.140	0.261

Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of molluscicidal synergism, based on WHO guidelines and published research.[\[1\]](#)[\[8\]](#)

Protocol 1: Determination of LC₅₀ by Immersion Method

Objective: To determine the median lethal concentration (LC₅₀) of a molluscicidal agent.

Materials:

- Glass tanks or beakers
- Dechlorinated tap water
- Test snails of a uniform size and species
- Molluscicidal agent (e.g., Niclosamide) stock solution
- Pipettes and graduated cylinders
- Aeration system (optional, depending on test duration)

Procedure:

- Acclimatization: Acclimatize snails in dechlorinated tap water for at least 24 hours prior to the experiment at a constant temperature (e.g., 25 ± 1°C).

- **Preparation of Test Solutions:** Prepare a series of at least five graded concentrations of the molluscicide in dechlorinated water. A control group with only dechlorinated water should also be prepared.
- **Exposure:** Place a predetermined number of snails (e.g., 10) into each test container with a specific volume of the test solution. Each concentration should be tested in triplicate.
- **Observation:** Observe the snails at regular intervals (e.g., 24, 48, and 72 hours).
- **Mortality Assessment:** After the exposure period, transfer the snails to fresh, dechlorinated water for a recovery period of 48 hours. Snail mortality is determined by lack of movement or response to a gentle probe with a needle.
- **Data Analysis:** Calculate the percentage mortality for each concentration and determine the LC_{50} value using probit analysis.

Protocol 2: Synergism Study using the Immersion Method

Objective: To evaluate the synergistic effect of a compound in combination with a molluscicide.

Procedure:

- Determine the LC_{50} of the primary molluscicide (e.g., Niclosamide) as described in Protocol 1.
- Determine a sublethal (ineffectual) concentration of the synergist (e.g., Pedunsaponin A) at which no significant mortality is observed.
- Prepare a series of test solutions containing a fixed sublethal concentration of the synergist mixed with varying concentrations of the primary molluscicide.
- Follow the exposure and mortality assessment steps as outlined in Protocol 1.
- Calculate the LC_{50} of the molluscicide in the presence of the synergist.

- Calculate the Synergism Ratio (SR): $SR = LC_{50} \text{ of molluscicide alone} / LC_{50} \text{ of molluscicide with synergist}$.

Protocol 3: Miniaturized Plate Test for Amphibious Snails

Objective: To assess the molluscicidal activity of compounds on amphibious snails in a high-throughput manner.[8]

Materials:

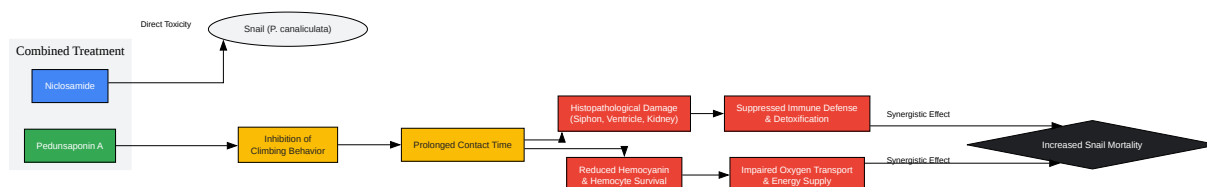
- 12-well plates
- Filter paper discs (to fit the wells)
- Test snails (e.g., *Oncomelania hupensis quadrasi*)
- Molluscicide stock solution
- Micropipette
- Oven

Procedure:

- Place a filter paper disc in each well of a 12-well plate.
- Apply a specific volume of the molluscicide solution of varying concentrations to the filter paper in each well. Three wells should be reserved for a negative control (solvent only).
- Dry the plates in an oven at 60°C for 6 hours and then cool to room temperature.
- Place a set number of snails (e.g., 3) in the center of each well.
- Reconstitute the test substance by adding a small volume of distilled water (e.g., 2 mL) to each well.
- After a 24-hour exposure period, assess snail mortality.

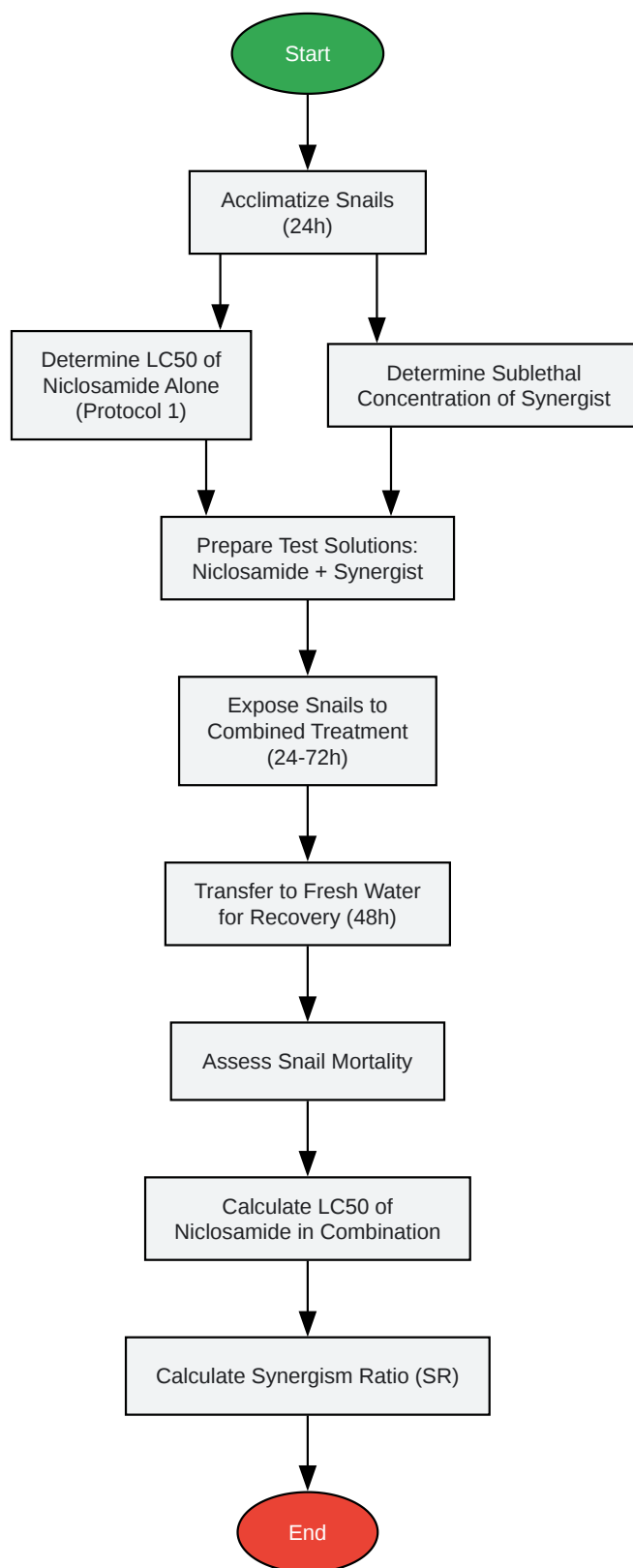
- Calculate the LC₅₀ and LC₉₀ values based on the dose-response data.

Mandatory Visualization



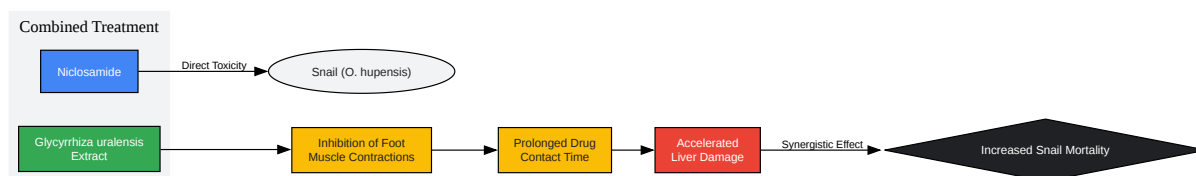
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Caption: Synergistic mechanism of Niclosamide and Pedunsaponin A.



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Caption: Workflow for a molluscicide synergism study.



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Caption: Synergistic mechanism of Niclosamide and G. uralensis.

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